

Essential Safety and Logistics for Handling Ledipasvir in Acetone

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Compound of Interest

Compound Name: *Ledipasvir (acetone)*

Cat. No.: *B15158386*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides a comprehensive operational and disposal plan for managing Ledipasvir dissolved in acetone, a common scenario in pharmaceutical research. The following procedural guidance is designed to answer specific operational questions, fostering a safe and efficient laboratory environment.

Hazard Identification and Risk Assessment

Before handling Ledipasvir in acetone, it is crucial to understand the associated hazards. Ledipasvir is a potent antiviral compound, and while specific occupational exposure limits are not established, it should be handled with care to avoid inhalation, ingestion, or skin contact.^[1] Acetone is a highly flammable liquid and can cause serious eye irritation.^{[2][3]} High concentrations of acetone vapor may lead to drowsiness or dizziness.^{[2][3]}

Table 1: Hazard Identification

Substance	CAS Number	Hazard Statements
Ledipasvir	1256388-51-8	May cause damage to organs. [1]
Ledipasvir (acetone)	1441674-54-9	Harmful if swallowed. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.[4]
Acetone	67-64-1	Highly flammable liquid and vapour. Causes serious eye irritation. May cause drowsiness or dizziness.[2][3]

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against chemical exposure. The following table outlines the minimum required PPE for handling Ledipasvir in acetone.

Table 2: Required Personal Protective Equipment

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	To prevent skin contact with Ledipasvir and acetone.[4]
Eye Protection	Safety goggles or a face shield.	To protect eyes from splashes of the solution.[4][5]
Body Protection	A lab coat or chemical-resistant apron.	To protect skin and clothing from spills.[4]
Respiratory Protection	A NIOSH-approved respirator with organic vapor cartridges.	Recommended when handling large quantities or in poorly ventilated areas to prevent inhalation of acetone vapors. [4]

Engineering Controls

Engineering controls are designed to remove the hazard at the source and are a critical component of safe handling.

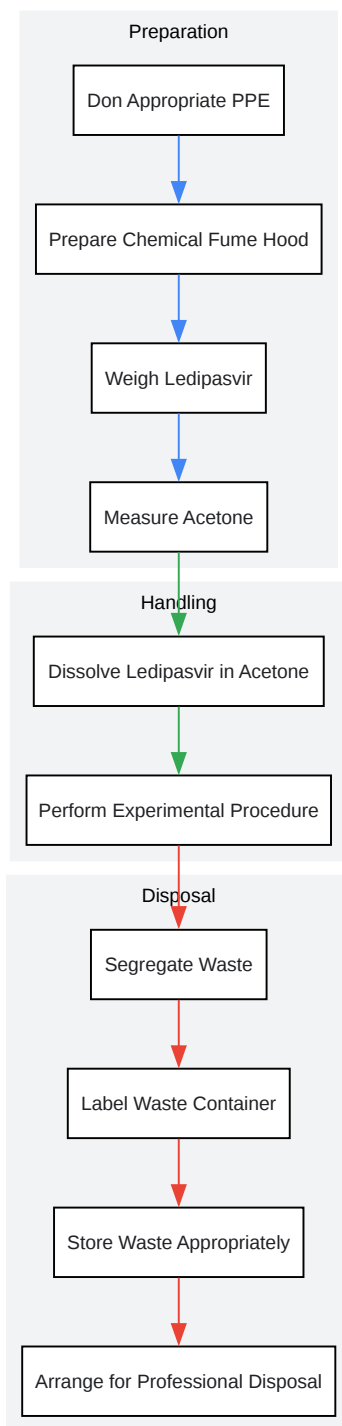
- Ventilation: All work with Ledipasvir in acetone must be conducted in a certified chemical fume hood to minimize the inhalation of acetone vapors.
- Safety Equipment: An accessible safety shower and eyewash station are mandatory in the work area.^[4]

Operational Plan: Step-by-Step Handling Procedure

This section provides a detailed, step-by-step protocol for the safe handling of Ledipasvir in acetone.

Experimental Workflow Diagram

Workflow for Handling Ledipasvir in Acetone



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Caption: Safe handling workflow for Ledipasvir in acetone.

Detailed Protocol:

- Preparation:
 - Don PPE: Before entering the laboratory, put on all required personal protective equipment as specified in Table 2.
 - Prepare Fume Hood: Ensure the chemical fume hood is operational and the sash is at the appropriate working height.
 - Weigh Ledipasvir: Carefully weigh the required amount of Ledipasvir powder on a tared weigh boat inside the fume hood to minimize the risk of inhalation.
 - Measure Acetone: Measure the required volume of acetone in a graduated cylinder.
- Handling:
 - Dissolution: Slowly add the weighed Ledipasvir to the acetone in an appropriate container (e.g., a beaker or flask) within the fume hood. Stir gently until the solid is completely dissolved.
 - Experimental Procedure: Conduct all subsequent experimental steps involving the Ledipasvir-acetone solution inside the chemical fume hood.

Disposal Plan

Proper disposal of chemical waste is critical to ensure environmental protection and laboratory safety.

Waste Segregation and Storage:

- Liquid Waste: All liquid waste containing Ledipasvir and acetone must be collected in a designated, labeled, and sealed waste container. The container should be made of a material compatible with acetone (e.g., glass or high-density polyethylene).
- Solid Waste: Any solid waste contaminated with the Ledipasvir-acetone solution (e.g., gloves, weigh boats, paper towels) should be collected in a separate, clearly labeled hazardous waste bag.

Disposal Procedure:

- **Segregate Waste:** At the point of generation, separate liquid and solid waste into their respective containers.
- **Label Container:** Clearly label the waste container with "Hazardous Waste," "Ledipasvir," and "Acetone."
- **Store Appropriately:** Store the sealed waste container in a designated satellite accumulation area away from ignition sources.
- **Professional Disposal:** Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.^[6] Do not pour any Ledipasvir or acetone waste down the drain.

Quantitative Data

The following tables provide key quantitative data for acetone, which is the primary solvent and driver of many of the immediate physical hazards.

Table 3: Physical and Chemical Properties of Acetone

Property	Value
Molecular Formula	C ₃ H ₆ O
Molar Mass	58.08 g/mol
Boiling Point	56 °C (132.8 °F) ^[2]
Flash Point	-18 °C (-0.4 °F) ^[2]
Autoignition Temperature	465 °C (869 °F) ^[2]
Vapor Pressure	24.7 kPa at 20 °C
Solubility in Water	Miscible

Table 4: Occupational Exposure Limits for Acetone

Organization	TWA (8-hour)	STEL (15-minute)
OSHA (PEL)	1000 ppm (2400 mg/m ³)[7]	Not Established
ACGIH (TLV)	250 ppm	500 ppm
NIOSH (REL)	250 ppm (590 mg/m ³)[7]	Not Established

OSHA: Occupational Safety and Health Administration; PEL: Permissible Exposure Limit; ACGIH: American Conference of Governmental Industrial Hygienists; TLV: Threshold Limit Value; NIOSH: National Institute for Occupational Safety and Health; REL: Recommended Exposure Limit; TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit.

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